

Technical Guide to Cyclin-A1 (385-395): Interaction Profiling & Therapeutic Applications

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Compound of Interest

Compound Name: Cyclin-A1 (385-395)

Cat. No.: B1575099

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Executive Summary

Cyclin-A1 (385-395) (Sequence: SLIAAAAFCLA) is a hydrophobic peptide fragment derived from the C-terminal domain of the Cyclin A1 protein (CCNA1). Unlike its ubiquitous homolog Cyclin A2, Cyclin A1 exhibits highly restricted tissue expression—primarily in the testis and in Acute Myeloid Leukemia (AML) stem cells.

This expression profile classifies the peptide as a Leukemia-Associated Antigen (LAA) and a Cancer-Testis Antigen (CTA). Its primary biological utility lies not in cell-cycle regulation, but as an immunogenic epitope presented by HLA-A*02:01 molecules to cytotoxic T-lymphocytes (CTLs).

Key Technical Specifications:

Parameter	Detail
Peptide Sequence	SLIAAAAFCLA
Source Protein	Cyclin A1 (CCNA1)
Residue Mapping	Commonly cited as 385-395 (commercial) or 341-351 (isoform c specific).
Primary Binding Partner	HLA-A*02:01 (MHC Class I)

| Effector Partner |

-TCR on CD8+ T-Cells | | Therapeutic Class | Immunotherapeutic Epitope (AML Vaccines, TCR-T Therapy) |

Primary Binding Partner: HLA-A*02:01

The most critical binding interaction for **Cyclin-A1 (385-395)** is with the Major Histocompatibility Complex (MHC) Class I molecule, specifically the HLA-A*02:01 allele.

Structural Basis of Binding

The sequence SLIAAAAFCLA contains specific "anchor residues" that dictate high-affinity binding to the HLA-A*02:01 peptide-binding groove.

- **Position 2 (P2): Leucine (L).** This is the primary N-terminal anchor. The Leucine side chain inserts deep into the hydrophobic B-pocket of the HLA molecule.
- **C-Terminus (P11): Alanine (A).** The C-terminal residue anchors the peptide into the F-pocket. While Valine or Leucine are canonical C-terminal anchors for HLA-A2, Alanine is a tolerated hydrophobic residue that stabilizes the complex.
- **Hydrophobicity:** The peptide is extremely hydrophobic (containing Phenylalanine, Isoleucine, Leucine). This aligns with the hydrophobic nature of the HLA-A2 groove, facilitating stable "peptide loading" in the Endoplasmic Reticulum (ER).

The Peptide Loading Complex (PLC) Pathway

The binding event is not spontaneous but orchestrated by the cellular machinery.



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Figure 1: The processing pathway converting cytosolic Cyclin A1 into the surface-bound HLA-A*02:01/Peptide complex.

Secondary Binding Partner: The T-Cell Receptor (TCR)

Once the HLA-A*02:01/**Cyclin-A1 (385-395)** complex is displayed on the cell surface, it becomes a target for specific T-Cell Receptors (TCRs).

The Immunological Synapse

- **Specificity:** The TCR recognizes the conformational "landscape" of the peptide presented by the HLA. The central residues of the peptide (Isoleucine-Alanine-Alanine-Alanine-Phenylalanine) bulge out of the groove and interact directly with the CDR3 loops of the TCR.
- **CD8 Co-receptor:** The CD8 molecule on the T-cell binds to the domain of the HLA class I, stabilizing the interaction and initiating phosphorylation of the TCR-CD3 complex (Lck kinase activation).

Functional Outcome

Successful binding triggers the release of cytotoxic granules:

- **Perforin:** Forms pores in the target AML cell membrane.
- **Granzymes:** Enter through pores to induce apoptosis.
- **IFN- γ :** Secreted by the T-cell to upregulate MHC expression on tumor cells, creating a positive feedback loop.

Experimental Validation Protocols

To confirm binding and immunogenicity, the following self-validating protocols are standard in the field.

T2 Stabilization Assay (Binding Affinity)

Objective: Quantify the physical binding affinity of SLIAAAAFCLA to HLA-A*02:01. Principle: T2 cells are TAP-deficient and express unstable, empty HLA-A2 molecules on their surface. Exogenous peptides that bind HLA-A2 stabilize the complex, preventing internalization.

Protocol:

- Preparation: Harvest T2 cells (
 cells/mL) in serum-free IMDM.
- Pulsing: Incubate cells with **Cyclin-A1 (385-395)** peptide at graded concentrations (
 to
) +
 -microglobulin (
).
- Controls:
 - Positive: Influenza MP (GILGFVFTL).[1]
 - Negative: Irrelevant peptide or DMSO vehicle.
- Incubation: 18 hours at
 .
- Staining: Wash cells and stain with anti-HLA-A2 FITC-conjugated antibody (Clone BB7.2).
- Analysis: Flow cytometry. Calculate Fluorescence Index (FI):

Interpretation: An FI > 1.0 indicates specific binding.[2] High-affinity binders typically show FI > 1.5.

ELISPOT Assay (Functional Immunogenicity)

Objective: Determine if the peptide activates T-cells to secrete IFN-

. [3]

Protocol:

- Effector Cells: Isolate PBMCs from HLA-A2+ donors or patients.
- Stimulation: Co-culture PBMCs with peptide-pulsed autologous Dendritic Cells (DCs) for 7 days (in IL-2/IL-7 media).
- Plating: Transfer
T-cells to an anti-IFN-
coated ELISPOT plate.
- Target: Add T2 cells pulsed with **Cyclin-A1 (385-395)**.
- Development: Incubate 24h. Wash and add detection antibody/substrate.
- Readout: Count Spot Forming Units (SFU). Interpretation: Significant spot count over background (unpulsed T2) confirms the presence of peptide-specific CTLs.

Therapeutic Implications

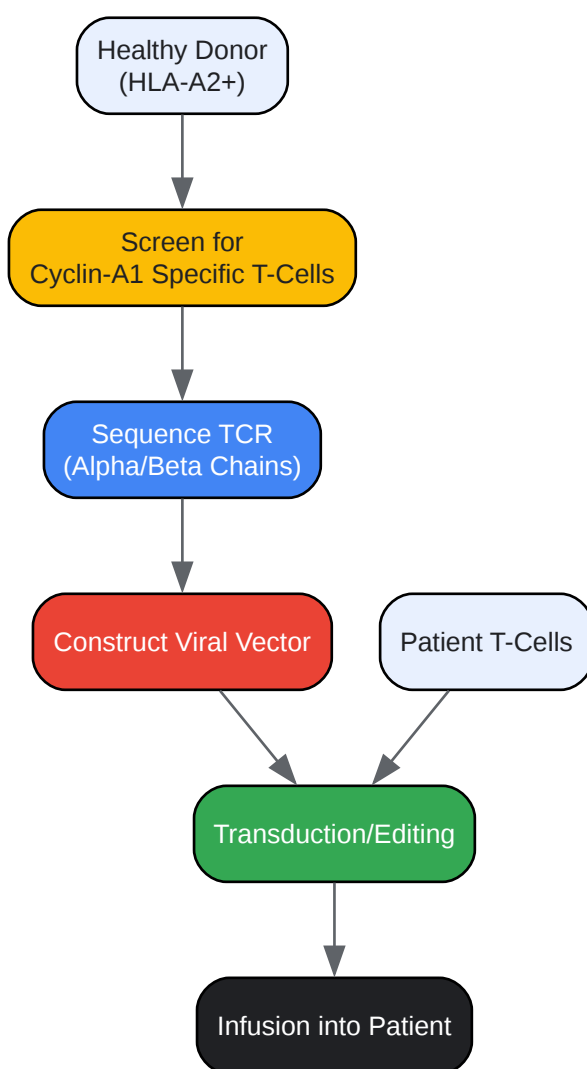
The specificity of **Cyclin-A1 (385-395)** for AML stem cells makes it a high-value target for "off-the-shelf" and personalized immunotherapies.

Peptide Vaccines

Synthetic SLIAAAAFCLA is used in multi-peptide cocktails (often with adjuvants like Montanide or Poly-ICLC) to vaccinate AML patients in remission. The goal is to expand the endogenous reservoir of memory T-cells to prevent relapse.

TCR-T Cell Therapy

High-affinity TCRs identified from healthy donors that recognize the Cyclin-A1/HLA-A2 complex can be cloned. Patient T-cells are then genetically engineered (via lentivirus or CRISPR) to express this specific TCR, creating a "living drug" that hunts down AML stem cells.



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Figure 2: Workflow for developing TCR-T therapies targeting the Cyclin-A1 epitope.

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